

Calconcarboxylic Acid: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calconcarboxylic acid

Cat. No.: B1221776

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CAS Number: 3737-95-9

Foreword

Calconcarboxylic acid, a metallochromic indicator, is a versatile molecule with a well-established role in analytical chemistry and emerging applications in biomedical research and pharmaceutical development. This technical guide provides an in-depth overview of its chemical properties, synthesis, and established analytical applications, with a particular focus on its utility for researchers, scientists, and professionals in the drug development sector. Detailed experimental protocols, quantitative data, and workflow visualizations are presented to facilitate its practical application.

Chemical and Physical Properties

Calconcarboxylic acid, systematically named 3-hydroxy-4-[(2-hydroxy-4-sulfonaphthalen-1-yl)diazenyl]naphthalene-2-carboxylic acid, is an azo dye with the molecular formula $C_{21}H_{14}N_2O_7S$.^{[1][2][3][4]} It is also commonly known as Patton and Reeder's Reagent.^{[1][2]}

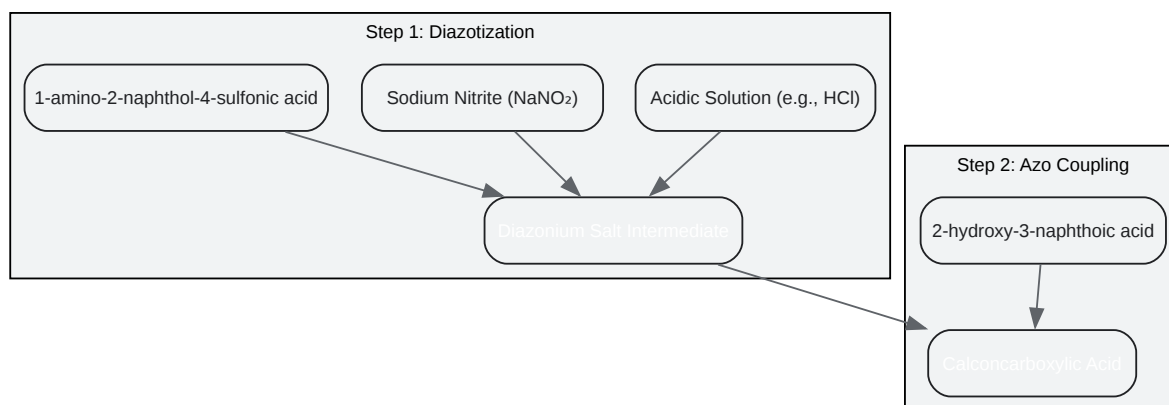
Table 1: Physicochemical Properties of **Calconcarboxylic Acid**

Property	Value	References
CAS Number	3737-95-9	[1][2]
Molecular Formula	C ₂₁ H ₁₄ N ₂ O ₇ S	[1][2][3][4]
Molecular Weight	438.41 g/mol	[1][4]
Appearance	Very dark violet to brownish-black powder	[5]
Melting Point	~300 °C (decomposes)	[3][4]
Solubility	Soluble in water, ethanol, and 1 M NaOH (10 mg/mL)	[3][4]
EC Number	223-117-0	
MDL Number	MFCD00004078	[5]

Synthesis

The synthesis of **Calconcarboxylic acid** typically involves a coupling reaction between diazotized 1-amino-2-naphthol-4-sulfonic acid and 2-hydroxy-3-naphthoic acid. This process is a classic example of azo dye formation.

A general workflow for the synthesis is outlined below:



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Caption: General synthesis workflow for **Calconcarboxylic acid**.

Applications in Research and Drug Development

While the primary application of **Calconcarboxylic acid** is in analytical chemistry, its properties lend themselves to various uses in research and the pharmaceutical industry.

Complexometric Titration for Calcium Determination

The most well-documented use of **Calconcarboxylic acid** is as an indicator for the complexometric titration of calcium ions with ethylenediaminetetraacetic acid (EDTA).^[1] This method is highly selective for calcium, especially in the presence of magnesium.^[1] At a pH of 12-14, magnesium precipitates as magnesium hydroxide, preventing its interference with the titration.^{[1][6]}

The principle of this titration relies on the differential stability of the calcium complexes with **Calconcarboxylic acid** and EDTA. **Calconcarboxylic acid** forms a wine-red complex with calcium ions.^[1] EDTA, being a stronger chelating agent, displaces the **Calconcarboxylic acid** from the calcium complex.^[1] The endpoint of the titration is marked by a sharp color change from wine-red to a distinct blue, the color of the free indicator.^{[1][6]}

Experimental Protocol: Complexometric Titration of Calcium

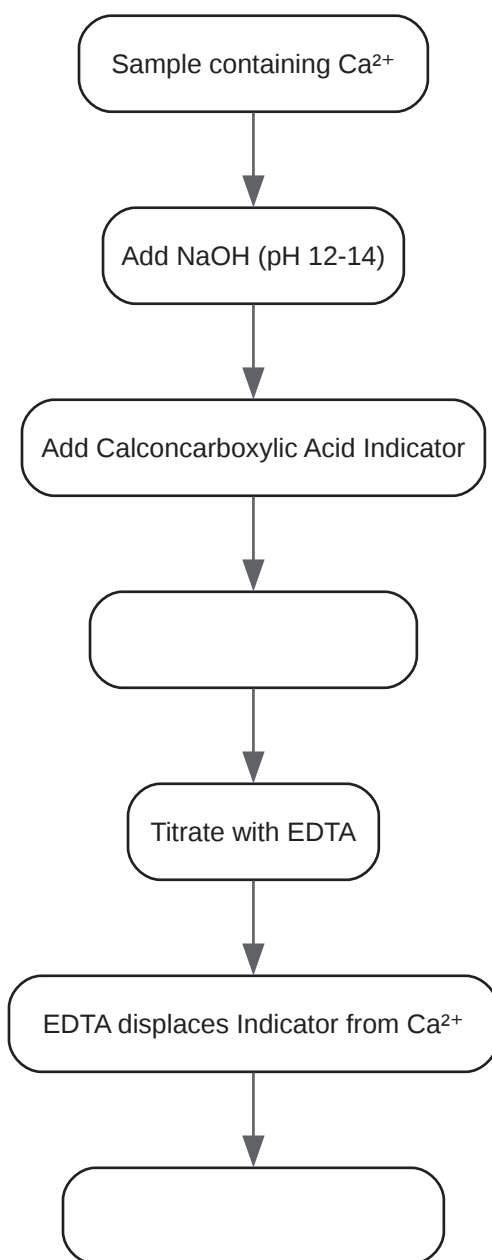
Reagents and Materials:

- Standard 0.01 M EDTA solution
- **Calconcarboxylic acid** indicator (solid mixture with an inert salt like NaCl or KCl)
- Sodium hydroxide (NaOH) solution (8 M)
- Calcium-containing sample
- Deionized water
- Burette, pipette, conical flasks, magnetic stirrer

Procedure:

- Pipette a known volume of the calcium-containing sample into a conical flask.
- Dilute with approximately 50 mL of deionized water.
- Add 1 mL of 8 M NaOH solution to raise the pH to approximately 13.
- Add a small amount (approximately 30-50 mg) of the **Calconcarboxylic acid** indicator mixture and swirl to dissolve. The solution will turn a wine-red color in the presence of calcium.
- Titrate with the standard 0.01 M EDTA solution while stirring continuously.
- The endpoint is reached when the color changes sharply from wine-red to a pure blue.
- Record the volume of EDTA used.
- Repeat the titration for accuracy.

Calculation of Calcium Concentration:



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Caption: Experimental workflow for calcium titration.

Potential Applications in Pharmaceutical Analysis and Formulation

Beyond its use in determining calcium levels, which is crucial in various biological and pharmaceutical contexts, **Calconcarboxylic acid** has potential applications in:

- **Analysis of Metal Impurities:** Its ability to form colored complexes with metal ions suggests its utility in the colorimetric analysis of metal impurities in drug formulations.[7]
- **Biochemical Assays:** It can be employed in biochemical assays to study enzymes that involve metal ions as cofactors.[5]
- **Drug Formulation:** There are potential applications in drug formulation and development, particularly where precise pH control is necessary during synthesis or for the stability of the final product.[5]

Advanced Applications in Biomedical Research

Recent research has explored more advanced applications of **Calconcarboxylic acid**:

- **Fluorescent Probes:** A fluorescent probe for detecting Ca^{2+} ions in blood has been developed by coupling **Calconcarboxylic acid** with 3-aminopropyltriethoxysilane.[8]
- **Biosensors for Disease Diagnosis:** **Calconcarboxylic acid** has been used in the preparation of a poly-CCA film for a biosensor aimed at leukemia diagnosis through the immobilization and hybridization of DNA.[8]
- **Protein Staining:** It is also utilized for the staining of proteins in gels.[2][8]

Data Summary

Table 2: Spectral Properties of **Calconcarboxylic Acid**

Property	Value	References
Absorption Maximum (λ_{max}) in Ethanol	569 - 572 nm	
Specific Absorptivity A 1%/1cm (λ_{max} ; 0.025 g/l; ethanol)	≥ 250	

Conclusion

Calconcarboxylic acid is a valuable tool for researchers and professionals in the drug development pipeline. Its primary, well-characterized application in the precise determination of calcium concentration remains highly relevant for quality control and in various biological assays. Furthermore, emerging applications in biosensing and as a component of fluorescent probes highlight its potential for more sophisticated analytical and diagnostic roles. This guide provides the foundational knowledge and practical protocols to effectively utilize **Calconcarboxylic acid** in a research and development setting. Further exploration into its utility in analyzing other metal ions and its role in formulation science is warranted.

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- To cite this document: BenchChem. [Calconcarboxylic Acid: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221776#calconcarboxylic-acid-cas-number-lookup]

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